Application Note: Experimental Profiling of 4-(3,4-Dimethyl-benzyl)-piperidine Hydrochloride

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Compound of Interest	
Compound Name:	*4-(3,4-Dimethyl-benzyl)-piperidine hydrochloride*
CAS No.:	*945374-66-3*
Cat. No.:	*B1452277*

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Introduction & Pharmacological Context

4-(3,4-Dimethyl-benzyl)-piperidine hydrochloride (CAS: 945374-66-3) is a lipophilic, piperidine-based scaffold belonging to the class of 4-benzylpiperidines. This structural class is widely recognized in medicinal chemistry as a "privileged scaffold" for ligands targeting Sigma receptors (

and

) and Monoamine Transporters (MATs).

Unlike its unsubstituted parent (4-benzylpiperidine), which acts as a non-selective monoamine releaser, the addition of the 3,4-dimethyl moiety on the benzyl ring significantly alters its physicochemical profile, enhancing lipophilicity and modifying receptor selectivity. This compound is primarily utilized as:

- A Chemical Probe: For interrogating Sigma-1 receptor (

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R) modulation in neurodegenerative models.

- A Building Block: In the synthesis of multi-target antipsychotics and acetylcholinesterase (AChE) inhibitors (e.g., Donepezil analogues).
- A Reference Standard: In structure-activity relationship (SAR) studies comparing lipophilic cation binding at the orthosteric vs. allosteric sites of GPCRs and ion channels.

This guide provides standardized protocols for handling, solubilization, and biological profiling, specifically focusing on Sigma-1 receptor binding and cellular toxicity assays.

Chemical Properties & Handling

Physicochemical Profile[1]

- Molecular Formula:
- Molecular Weight: 239.78 g/mol (Free base approx. 203.32 g/mol)
- Appearance: White to off-white crystalline solid.
- Solubility:
  - Water: Moderate (due to HCl salt), but precipitation may occur at neutral pH in high concentrations.
  - DMSO: Soluble (>20 mM). Recommended for stock solutions.
  - Ethanol:[1][2] Soluble.

Storage & Stability

- Solid State: Store at -20°C, desiccated. Stable for >2 years if protected from moisture.
- Stock Solution (DMSO): Stable at -20°C for 3 months. Avoid repeated freeze-thaw cycles (aliquot usage recommended).

Preparation of Experimental Stocks (Protocol)

Objective: Create a stable 10 mM stock solution for biological assays.

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- Weighing: Accurately weigh 2.40 mg of the hydrochloride salt.
- Solubilization: Add 1.0 mL of anhydrous DMSO (biotech grade,

  99.9%). Vortex for 30 seconds until fully dissolved.

  - Note: Do not use water for the primary stock. The free base may precipitate upon dilution if the starting concentration is too high in an unbuffered aqueous solvent.
- Sterilization: If using for cell culture, pass through a 0.22

  m PTFE syringe filter. (Nylon filters may bind lipophilic amines).
- Dilution: For assays, dilute the DMSO stock at least 1:1000 into the assay buffer to keep final DMSO concentration

  0.1%.

Experimental Workflow Visualization

The following diagram outlines the critical decision path for characterizing this compound, moving from solubility checks to specific functional assays.

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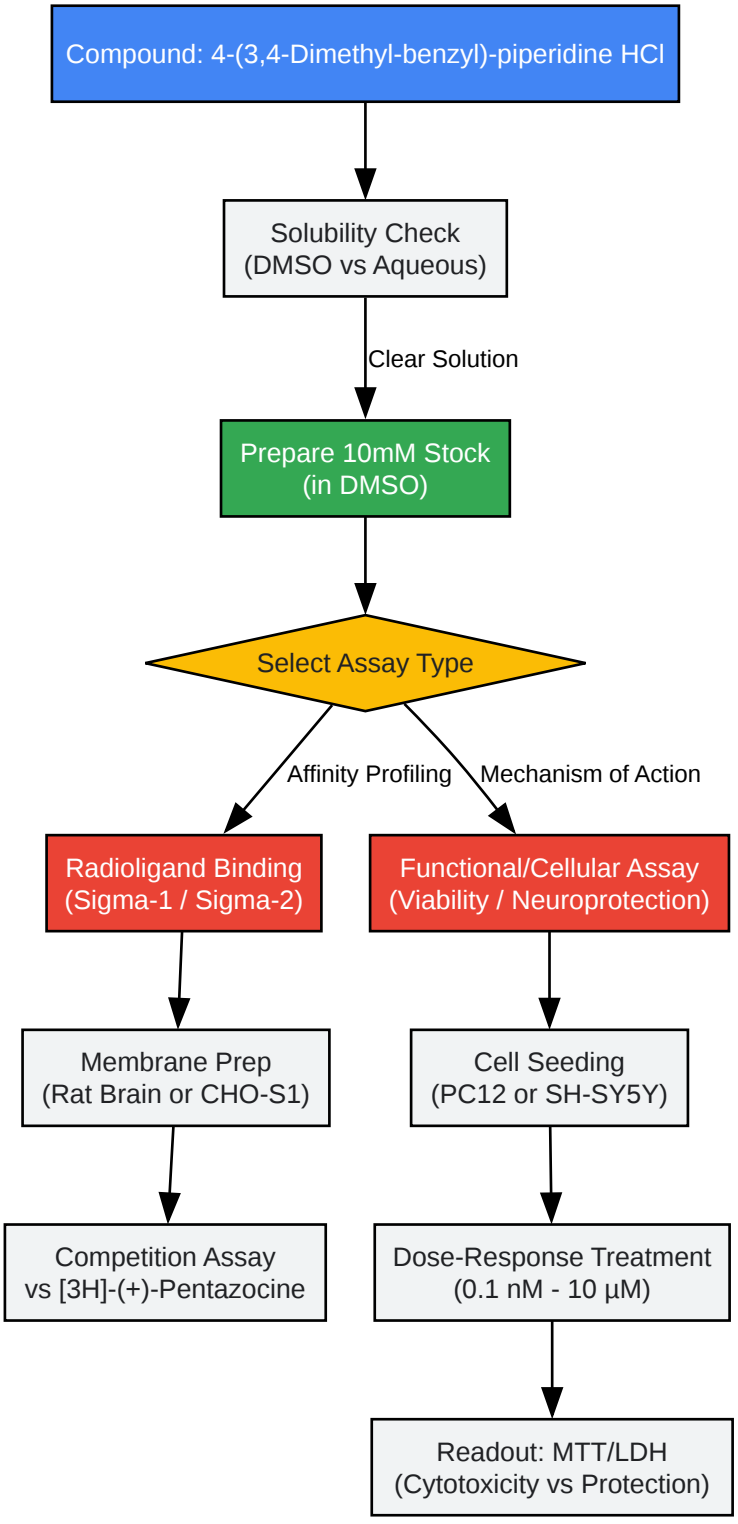

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Caption: Workflow for physicochemical preparation and divergent biological profiling (Affinity vs. Function).

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Protocol A: Sigma-1 Receptor Competition Binding Assay

Rationale: 4-benzylpiperidine derivatives often exhibit high affinity for

receptors. This assay validates the compound's affinity (

) using guinea pig brain membranes or transfected CHO cells.

Materials

- Radioligand:

  -Pentazocine (Specific for

).
- Receptor Source: Guinea pig brain membrane homogenates (rich in

).
- Non-specific Binding Control: Haloperidol (10

  M) or unlabeled (+)-Pentazocine.
- Buffer: 50 mM Tris-HCl, pH 7.4.

Procedure

- Membrane Preparation: Thaw membrane aliquots and resuspend in Tris-HCl buffer to a final protein concentration of ~0.5 mg/mL.
- Plate Setup: Use a 96-well polypropylene plate.
  - Total Binding: Buffer + Membrane + Radioligand (3 nM).
  - Non-Specific Binding (NSB): Buffer + Membrane + Radioligand + Haloperidol (10

    M).

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- Test Compound: Buffer + Membrane + Radioligand + 4-(3,4-Dimethyl-benzyl)-piperidine (Concentration range:

  M to

  M).

- Incubation: Incubate for 120 minutes at 37°C. (Equilibrium is slower for lipophilic ligands).
- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.5% polyethyleneimine to reduce non-specific binding of the lipophilic piperidine).
- Wash: Wash filters 3x with ice-cold Tris buffer.
- Quantification: Add scintillation cocktail and count radioactivity (CPM).
- Analysis: Plot % Specific Binding vs. Log[Concentration]. Calculate

  and convert to

  using the Cheng-Prusoff equation.

Expected Result: If the compound acts as a typical benzylpiperidine Sigma ligand, expect a

in the low nanomolar range (1–100 nM).

Protocol B: Cellular Cytotoxicity / Neuroprotection Screen

Rationale: Sigma ligands can be cytotoxic (Sigma-2 mediated) or neuroprotective (Sigma-1 mediated). This bimodal potential requires a viability screen.

Materials

- Cell Line: SH-SY5Y (Human neuroblastoma) or PC12 cells.
- Assay Kit: MTT or CellTiter-Glo (ATP).
- Stress Agent (Optional for Neuroprotection): Glutamate (10 mM) or

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(100

M).

Procedure

- Seeding: Seed cells at 10,000 cells/well in 96-well plates. Incubate 24h for attachment.
- Treatment (Cytotoxicity Mode):
  - Remove media. Add fresh media containing the test compound (0.1, 1, 10, 50, 100

    M).
  - Vehicle Control: 0.1% DMSO.
  - Positive Control: Doxorubicin or Triton X-100.
- Treatment (Neuroprotection Mode):
  - Pre-treat cells with test compound (0.1 – 10

    M) for 1 hour.
  - Add Stress Agent (e.g., Glutamate) without removing the test compound.
- Incubation: Incubate for 24 hours at 37°C, 5%

  .
- Readout: Add MTT reagent (0.5 mg/mL), incubate 4h, solubilize formazan crystals, and read Absorbance at 570 nm.

Data Interpretation:

- Cytotoxicity: A sigmoidal decrease in viability indicates toxicity (likely

  or lysosomal trapping mechanism).

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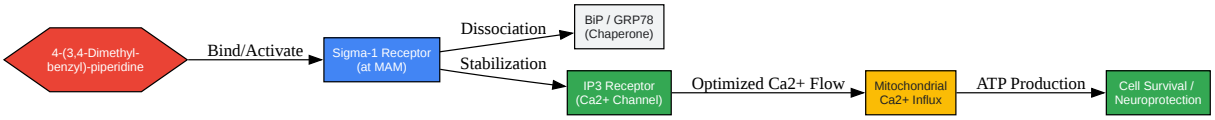
- Neuroprotection: Preservation of viability in the presence of Glutamate compared to vehicle-treated stressed controls suggests

  agonism.

Mechanism of Action: Signaling Pathway

The 4-benzylpiperidine scaffold typically modulates the Sigma-1 receptor at the Mitochondria-Associated Endoplasmic Reticulum Membrane (MAM).



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Caption: Putative mechanism of Sigma-1 mediated neuroprotection by benzylpiperidine ligands.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Precipitation in Assay Buffer	Lipophilicity of the dimethyl-benzyl group.	Limit final concentration to <50 M. Ensure DMSO stock is fully dissolved before dilution.
High Non-Specific Binding (NSB)	"Sticky" lipophilic amine adhering to plastics.	Use BSA (0.1%) in buffers. Use silanized tips/tubes. Pre-soak filters in PEI.
Biphasic Dose Response	Interaction with multiple targets (e.g., high affinity, low affinity).	Analyze data using a two-site binding model.

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